

# Application Notes and Protocols for Quantitative NMR Spectroscopy of Diisopropyl Disulfide

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## Compound of Interest

Compound Name: *Diisopropyl disulfide*

Cat. No.: *B147089*

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## Introduction

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a powerful analytical technique for determining the purity and concentration of chemical compounds. Unlike chromatographic methods, qNMR is a primary ratio method, meaning the signal intensity is directly proportional to the number of nuclei, allowing for accurate quantification without the need for identical reference standards for the analyte.<sup>[1]</sup> This application note provides a detailed protocol for the quantitative analysis of **diisopropyl disulfide** using <sup>1</sup>H qNMR with an internal standard. **Diisopropyl disulfide** is an organosulfur compound relevant in various fields, including flavor chemistry and as a potential impurity in drug substances containing thiol functionalities.

## Principle of Quantitative <sup>1</sup>H NMR

The fundamental principle of qNMR lies in the direct proportionality between the integrated area of a specific NMR signal and the number of protons giving rise to that signal. By comparing the integral of a known, pure internal standard with the integral of the analyte, the purity or concentration of the analyte can be accurately calculated. The use of an internal standard of known purity and weight is the most common approach for absolute quantification.  
<sup>[2]</sup>

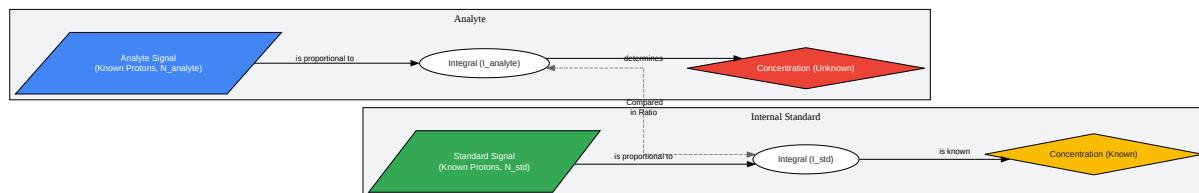
The purity of the analyte (P\_analyte) can be determined using the following equation:

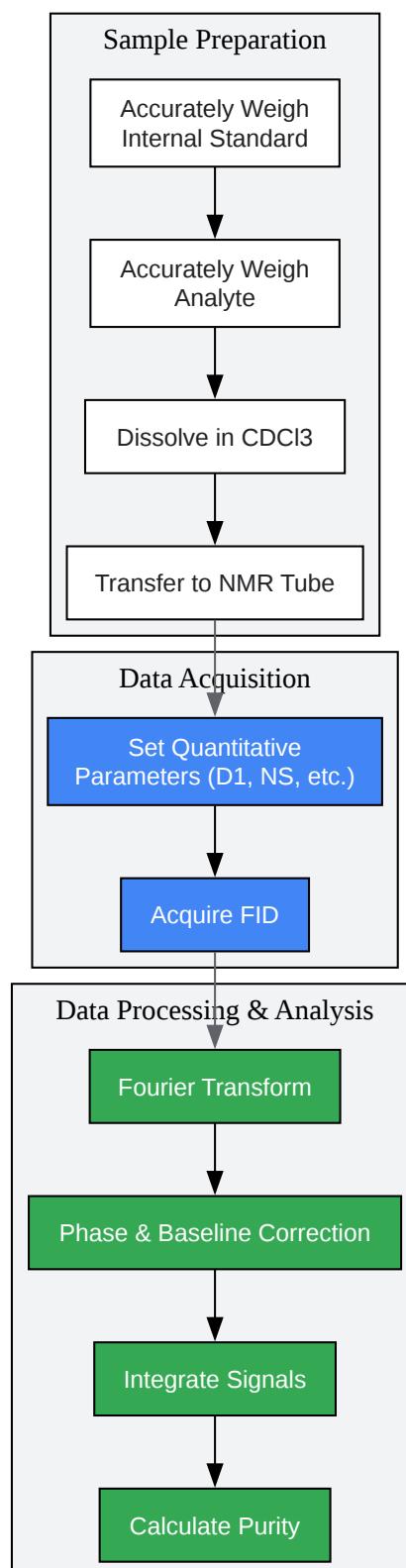
$$P_{\text{analyte}} (\%) = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{std}}) * (W_{\text{std}} / W_{\text{analyte}}) * P_{\text{std}}$$

Where:

- I: Integral area of the signal
- N: Number of protons for the integrated signal
- M: Molar mass
- W: Weight
- P: Purity of the standard

Below is a diagram illustrating the core principle of qNMR.



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## References

- 1. Quantitative NMR Spectroscopy - Acanthus Research [acanthusresearch.com]
- 2. bipm.org [bipm.org]
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